

Cinnamyl Acetate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Cinnamyl Acetate

Cat. No.: B086382

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Abstract

Cinnamyl acetate is an organic ester renowned for its characteristic sweet, floral, and balsamic aroma. It is a naturally occurring compound found in the bark of cinnamon trees and has widespread applications in the flavor, fragrance, and pharmaceutical industries.^{[1][2]} This document provides an in-depth technical guide on **cinnamyl acetate**, encompassing its chemical and physical properties, synthesis methodologies, and toxicological data. The information is tailored for professionals in research, scientific, and drug development fields, with a focus on presenting clear, quantitative data and detailed experimental protocols.

Chemical Identification and Properties

Cinnamyl acetate is formally the acetate ester of cinnamyl alcohol.^{[2][3]} Its primary chemical identifiers and physical properties are summarized below.

Chemical Identifiers

Identifier	Value
IUPAC Name	[(E)-3-phenylprop-2-enyl] acetate[3]
Molecular Formula	C ₁₁ H ₁₂ O ₂ [1][2][3][4][5][6]
CAS Number	103-54-8[3][4][5][7][8]
EC Number	203-121-9[7][8]
FEMA Number	2293[2]
Synonyms	Acetic Acid Cinnamyl Ester, 3-Phenylallyl acetate, 3-Phenyl-2-propen-1-yl acetate[1][3][4][5][7]

Physicochemical Properties

Property	Value
Molecular Weight	176.21 g/mol [2][3][4][5]
Appearance	Colorless to slightly yellow liquid[1][5]
Odor	Sweet, floral, balsamic[1]
Density	1.057 g/mL at 25 °C[1]
Boiling Point	265 °C[1]
Refractive Index	n _{20/D} 1.541
InChI Key	WJSDHUCWMSHDCR-VMPITWQZSA-N

Synthesis of Cinnamyl Acetate

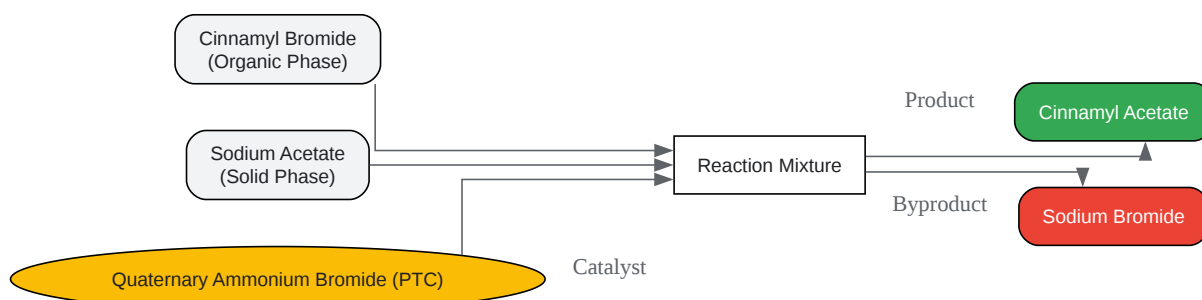
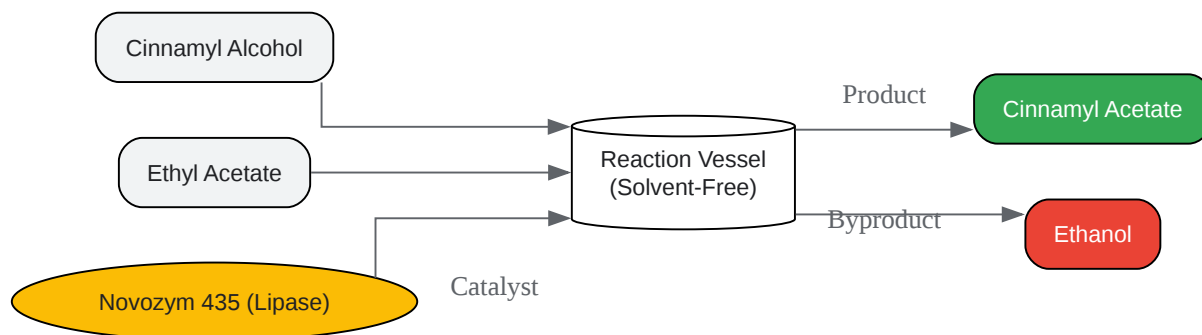
Cinnamyl acetate can be synthesized through various chemical and enzymatic routes. Below are detailed protocols for two common methods.

Enzymatic Synthesis via Transesterification

This method utilizes a lipase enzyme in a solvent-free system, offering a green chemistry approach.

Experimental Protocol:

- **Reactants:** Cinnamyl alcohol and ethyl acetate are used as the primary reactants.
- **Catalyst:** Novozym 435, an immobilized lipase, is employed as the catalyst.
- **Reaction Conditions:** The reaction is conducted in a solvent-free environment. The reactants and the enzyme are mixed in a suitable reaction vessel.
- **Process:** The mixture is incubated under controlled temperature and agitation to facilitate the transesterification reaction. Cinnamyl alcohol reacts with ethyl acetate to yield **cinnamyl acetate** and ethanol.
- **Purification:** Upon completion of the reaction, the enzyme is separated by filtration. The product, **cinnamyl acetate**, is then purified from the reaction mixture, typically through vacuum distillation to remove ethanol and any unreacted starting materials.



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